

# Best practices for long-term storage of DSO-5a

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## Compound of Interest

Compound Name: DSO-5a

Cat. No.: B12381855

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## Technical Support Center: DSO-5a

This technical support center provides best practices for the long-term storage of **DSO-5a**, alongside detailed troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experimental workflows.

## Frequently Asked Questions (FAQs)

Q1: What is **DSO-5a**?

A1: **DSO-5a** is a potent, selective, and orally active bombesin receptor subtype-3 (BB3) agonist. It is a dimethyl shikonin oxime derivative with the CAS number 2195411-63-1. **DSO-5a** is utilized in diabetes-related research due to its ability to upregulate peroxisome proliferator-activated receptor-gamma (PPAR- $\gamma$ ) activity through BB3 and activate ERK1/2 phosphorylation.

Q2: What is the recommended solvent for preparing stock solutions of **DSO-5a**?

A2: For initial stock solution preparation, Dimethyl Sulfoxide (DMSO) is commonly used for shikonin derivatives and other small molecule agonists. It is advisable to prepare a high-concentration stock solution (e.g., 10 mM) in anhydrous DMSO.

Q3: How should I store **DSO-5a** for long-term use?

A3: For long-term stability, **DSO-5a** should be stored as a solid at -20°C. Protect the compound from light and moisture. For stock solutions in DMSO, it is recommended to store them in small,

single-use aliquots at -20°C or -80°C to minimize freeze-thaw cycles. Under these conditions, the solid form should be stable for years, while stock solutions are generally stable for several months. Always refer to the Certificate of Analysis provided by the supplier for specific storage recommendations.

Q4: Is **DSO-5a** sensitive to light and temperature?

A4: Yes, as a shikonin derivative, **DSO-5a** is expected to be sensitive to light and heat. Shikonin and its derivatives are prone to degradation upon exposure to light and high temperatures. Therefore, it is crucial to store the solid compound and its solutions protected from light and at the recommended low temperatures.

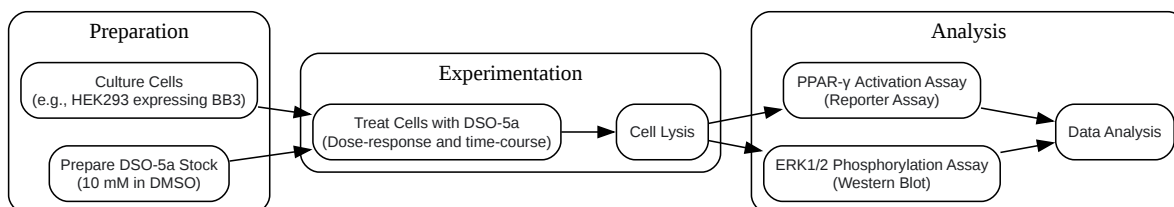
## Long-Term Storage Best Practices

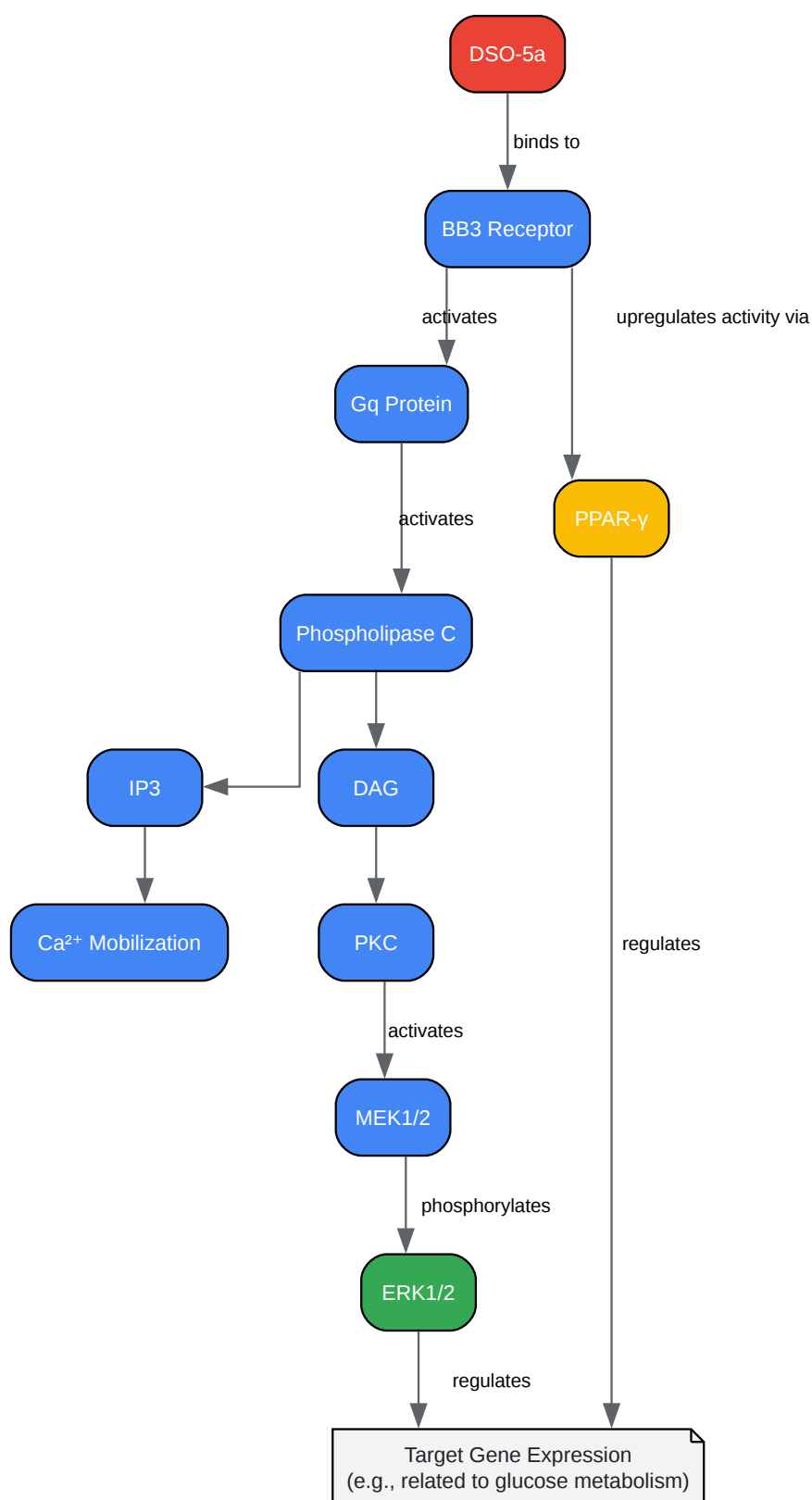
Proper storage of **DSO-5a** is critical to maintain its potency and stability for reproducible experimental results.

| Storage Form               | Recommended Temperature | Recommended Solvent                | Duration            | Special Considerations  |
|----------------------------|-------------------------|------------------------------------|---------------------|---|
| Solid (Lyophilized Powder) | -20°C                   | N/A                                | Up to several years | Store in a tightly sealed container in a desiccator to prevent moisture absorption. Protect from light.   |
| Stock Solution             | -20°C or -80°C          | Anhydrous DMSO                     | Up to 6 months      | Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Protect from light. Before use, allow the vial to equilibrate to room temperature before opening to prevent condensation. |
| Working Dilutions          | 2-8°C                   | Aqueous buffers/cell culture media | Up to 24 hours      | Prepare fresh daily for experiments. The stability in aqueous solutions is significantly lower than in DMSO.  |

## Experimental Protocols & Troubleshooting

## Experimental Workflow for Assessing DSO-5a Activity



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